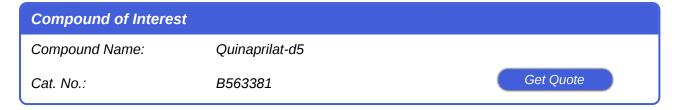


Quinaprilat-d5: A Technical Guide to its Analysis and Purity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the analytical chemistry of **Quinaprilat-d5**, a deuterated internal standard of Quinaprilat. Quinaprilat is the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor Quinapril, widely used in the management of hypertension and heart failure. The use of a stable isotope-labeled internal standard like **Quinaprilat-d5** is crucial for accurate bioanalytical quantification. This document outlines key quality attributes, detailed experimental protocols for purity determination, and the biological pathway of action for Quinaprilat.

Data Presentation: Certificate of Analysis Summary

The following tables summarize the typical specifications for a **Quinaprilat-d5** reference standard, compiled from various supplier data sheets. These values are representative and may vary between different lots and suppliers.

Table 1: General Properties of Quinaprilat-d5



Property	Specification
Chemical Name	(3S)-2-[(2S)-2-[[(1S)-1-Carboxy-(3-phenyl-d5)propyl]amino]-1-oxopropyl]-1,2,3,4-tetrahydro-3-isoquinolinecarboxylic Acid
CAS Number	1279034-23-9
Molecular Formula	C23H21D5N2O5
Molecular Weight	415.49 g/mol
Appearance	Crystalline Solid
Solubility	Soluble in Methanol

Table 2: Purity and Physical Characteristics of Quinaprilat-d5

Test	Specification
Purity (by HPLC)	>98%
Deuterated Forms (d₁-d₅)	≥99%
Melting Point	166-168°C

Experimental Protocols

Detailed methodologies for the key experiments cited in the analysis of **Quinaprilat-d5** are provided below. These protocols are based on standard pharmaceutical analysis techniques.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Quinaprilat-d5** by separating it from any potential impurities.

Instrumentation:

• High-Performance Liquid Chromatography (HPLC) system with a UV detector.



• C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Trifluoroacetic acid (TFA)
- Quinaprilat-d5 reference standard
- Quinaprilat-d5 sample

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a gradient mixture of Acetonitrile and Water, with 0.1% TFA added to both solvents. A typical gradient might start at 10% Acetonitrile and increase to 90% over 20 minutes.
- Standard Solution Preparation: Accurately weigh and dissolve the **Quinaprilat-d5** reference standard in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Sample Solution Preparation: Prepare the **Quinaprilat-d5** sample solution in the same manner as the standard solution.
- Chromatographic Conditions:

Column: C18 reverse-phase

Flow Rate: 1.0 mL/min

Injection Volume: 10 μL

Detector Wavelength: 215 nm

Column Temperature: 30°C

Analysis: Inject the standard and sample solutions into the HPLC system.



 Data Analysis: The purity is calculated by the area percentage method, where the area of the main peak is divided by the total area of all peaks in the chromatogram.

Identity Confirmation by Mass Spectrometry (MS)

Objective: To confirm the molecular weight of **Quinaprilat-d5**.

Instrumentation:

 Mass spectrometer (e.g., Quadrupole or Time-of-Flight) with an electrospray ionization (ESI) source. This can be coupled with an HPLC system (LC-MS).

Procedure:

- Sample Preparation: Prepare a dilute solution of Quinaprilat-d5 in a suitable solvent (e.g., methanol or acetonitrile).
- Infusion or Injection: Introduce the sample into the mass spectrometer either by direct infusion or via an LC system.
- Ionization: Use ESI in positive ion mode to generate protonated molecular ions [M+H]+.
- Mass Analysis: Scan a mass range that includes the expected molecular weight of Quinaprilat-d5 (415.49 g/mol).
- Data Analysis: Confirm the presence of the [M+H]+ ion at m/z 416.5. High-resolution mass spectrometry can be used to confirm the elemental composition.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Quinaprilat-d5** and the position of the deuterium labels.

Instrumentation:

NMR spectrometer (e.g., 400 MHz or higher).



Reagents:

- Deuterated solvent (e.g., Methanol-d4 or DMSO-d6).
- Quinaprilat-d5 sample.

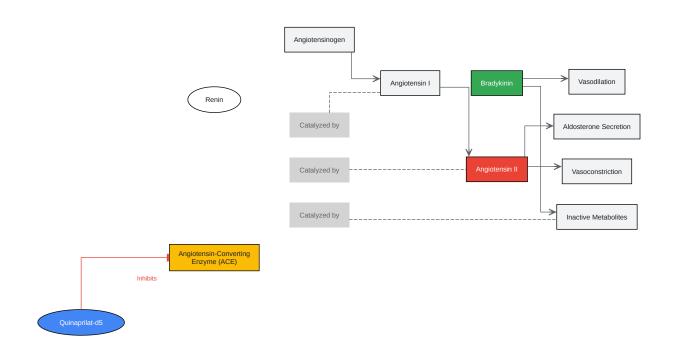
Procedure:

- Sample Preparation: Dissolve an appropriate amount of the **Quinaprilat-d5** sample in the chosen deuterated solvent.
- Data Acquisition: Acquire ¹H NMR and ¹³C NMR spectra. Other experiments like COSY and HSQC can be performed for more detailed structural assignment.
- Data Analysis: Analyze the chemical shifts, coupling constants, and integration of the peaks
 in the ¹H NMR spectrum to confirm the structure. The absence of signals in the phenyl region
 of the ¹H NMR spectrum will confirm the deuterium labeling. The ¹³C NMR will show the
 carbon skeleton.

Mandatory Visualizations Signaling Pathway of Quinaprilat

Quinapril is a prodrug that is hydrolyzed in the body to its active metabolite, Quinaprilat. Quinaprilat is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).[1] ACE is a key component of the Renin-Angiotensin-Aldosterone System (RAAS), which regulates blood pressure.[1] By inhibiting ACE, Quinaprilat prevents the conversion of Angiotensin I to the potent vasoconstrictor Angiotensin II. This leads to vasodilation and a reduction in blood pressure. Furthermore, ACE is also responsible for the breakdown of bradykinin, a vasodilator. Inhibition of ACE by Quinaprilat leads to an increase in bradykinin levels, which further contributes to the blood pressure-lowering effect.[1]





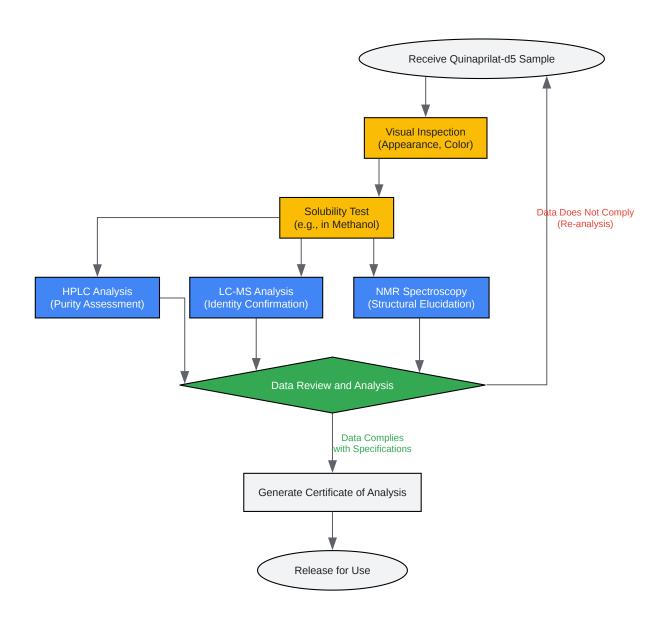
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Caption: Mechanism of action of Quinaprilat via inhibition of ACE.

Experimental Workflow for Purity Analysis of Quinaprilat-d5

The following diagram illustrates a typical workflow for the comprehensive analysis of a **Quinaprilat-d5** reference standard, from sample reception to final purity assessment.





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Caption: Workflow for the analytical testing of **Quinaprilat-d5**.



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References

- 1. cleanchemlab.com [cleanchemlab.com]
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